

Application Notes and Protocols: Covalent Attachment of Amine-Reactive Dyes to Polymers

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Compound of Interest

Compound Name: **RED 19**

Cat. No.: **B1170737**

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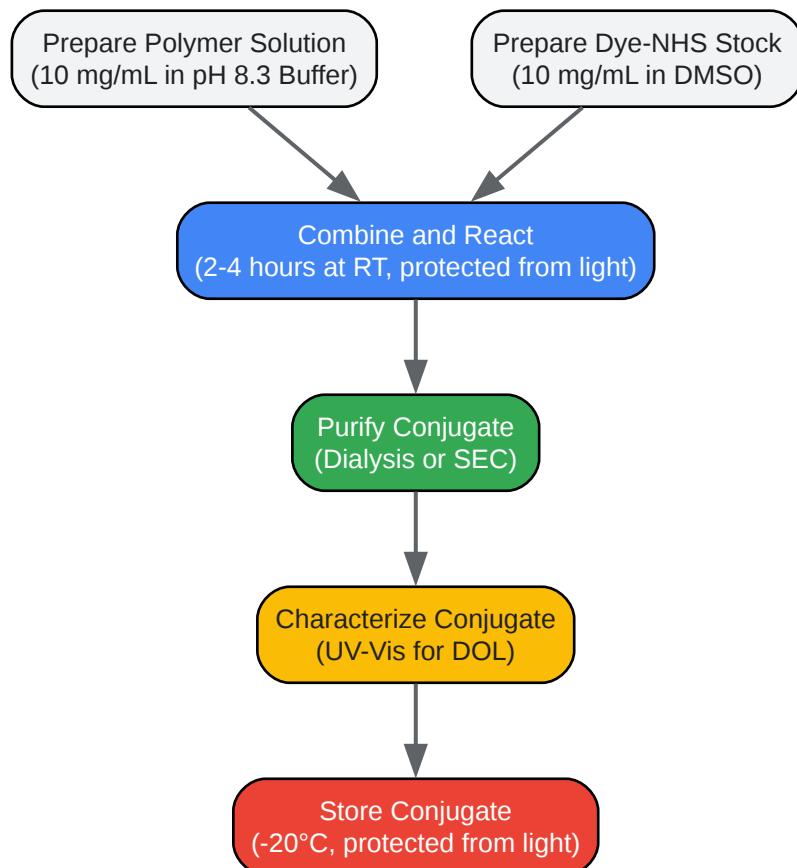
Introduction

This document provides a detailed protocol for the covalent attachment of an amine-reactive red fluorescent dye to a polymer backbone containing primary amine functional groups. The term "**RED 19**" does not correspond to a standard chemical nomenclature; therefore, this protocol describes a general procedure using a representative red fluorescent dye functionalized with an N-hydroxysuccinimide (NHS) ester. NHS esters are a common class of amine-reactive crosslinkers that readily form stable amide bonds with primary amines on polymers in a basic aqueous buffer.

This protocol is intended for researchers, scientists, and drug development professionals who are developing fluorescently labeled polymers for applications such as *in vivo* imaging, drug delivery tracking, and diagnostic assays. The following sections detail the necessary reagents, equipment, a step-by-step experimental procedure, and methods for characterizing the final polymer-dye conjugate.

Reaction Principle

The fundamental principle of this conjugation chemistry is the reaction between the NHS ester of the dye and a primary amine on the polymer. The amine group acts as a nucleophile, attacking the carbonyl carbon of the NHS ester. This results in the formation of a stable amide bond and the release of the N-hydroxysuccinimide leaving group. The reaction is typically carried out in a buffer with a pH between 7.2 and 8.5 to ensure the primary amine is deprotonated and thus sufficiently nucleophilic.



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